

Kathon 886 solubility in water and common solvents

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Compound Focus: Kathon 886

CAS No.: 55965-84-9

Cat. No.: S572685

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Solubility and Physical Properties

Kathon 886 MW is supplied as a liquid solution in water, typically with a 14-14.5% concentration of active ingredients [1] [2] [3]. The table below summarizes its solubility profile and key physical properties:

Property	Description / Value
Physical Form	Amber to gold, slightly viscous liquid [2] [4]
Active Ingredients	5-chloro-2-methyl-4-isothiazolin-3-one (CMIT, 10.4%) and 2-methyl-4-isothiazolin-3-one (MIT, 3.7%) [4] [5]
Solubility in Water	Highly soluble / miscible [6] [4]
Other Soluble Solvents	Methanol, Ethanol, Isopropyl alcohol, Acetic acid, n-Butanol (3.5 parts) [4]
Insoluble Solvents	Acetone [4]
Specific Gravity @ 25°C	1.19 - 1.29 g/cm ³ [1] [4]

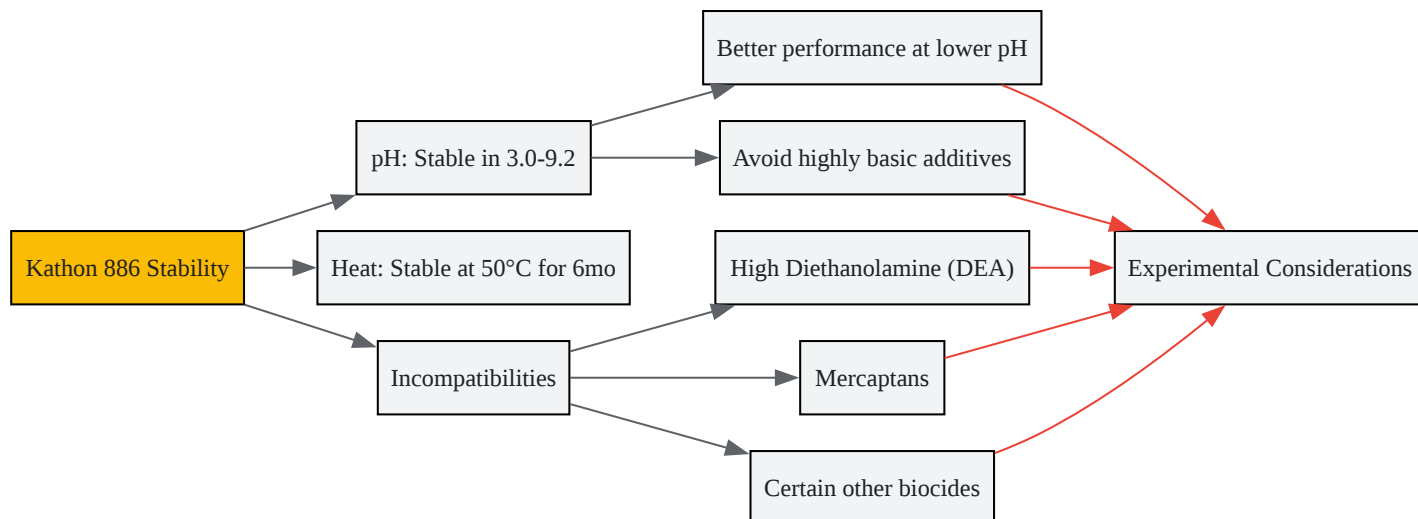
Property	Description / Value
pH (as supplied)	1 to 3 [4]

Stability and Experimental Considerations

For researchers, the chemical stability of **Kathon 886** under various conditions is a critical experimental parameter.

Factor	Stability Condition
pH Stability	Stable in range of 3.0 to 9.2 ; stability and performance improve at lower pH [4] [5].
Temperature Stability	Stable for at least one year at ambient temperatures and six months at 50°C [4].
Incompatibilities	Degradation can occur with highly basic additives, high levels of diethanolamine (DEA), and mercaptans [4].

The following diagram illustrates the key factors affecting **Kathon 886**'s stability and the resulting experimental considerations for its use:



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Research Use & Safety Information

The available data has specific implications for scientific research:

- **Research Use Only:** Commercial sources specify that their products are "for research use only" and are controlled substances not for human use [1] [7].
- **Handling Precautions:** The active ingredients are hazardous. Safety data indicates hazards including acute toxicity, skin corrosion, and serious eye damage [7] [6]. Always consult the Safety Data Sheet (SDS) and use appropriate personal protective equipment (PPE).
- **Antimicrobial Mechanism:** The biocide rapidly inhibits microbial growth by disrupting key metabolic enzymes and pathways, with cell death resulting from progressive loss of protein thiols [5].

How to Find More Detailed Protocols

The search results lack specific, step-by-step laboratory procedures for testing **Kathon 886**'s solubility. To acquire this, you can:

- **Consult Official Manufacturers:** Directly contact technical support from manufacturers like **LANXESS** (the current producer of **Kathon 886** MW) for in-depth technical dossiers and application

notes [2].

- **Search Scientific Databases:** Use specialized databases like ACS Publications, ScienceDirect, or SpringerLink to find peer-reviewed journal articles that detail experimental methods using this specific biocide.

I hope this structured technical data provides a solid foundation for your work. Would you like me to attempt a new search focusing on specific standardized laboratory test methods, perhaps from ASTM International or similar bodies?

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References

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3. Castrol Kathon 886 MW 15B2C3 44.00 lb Pail Specialty ... [evolubesupply.com]
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5. KATHON 886 MW - Ataman Kimya [atamanchemicals.com]
6. Methylchloroisothiazolinone [en.wikipedia.org]
7. 55965-84-9 | Kathon 886MW 14.5% in water [chemscene.com]

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